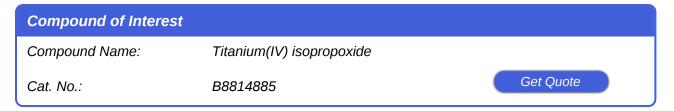


# A Comprehensive Technical Guide to the Fundamental Properties of Titanium(IV) Isopropoxide

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Titanium(IV) isopropoxide**, also known as tetraisopropyl titanate (TTIP), is a versatile metal alkoxide with the chemical formula Ti{OCH(CH<sub>3</sub>)<sub>2</sub>}<sub>4</sub>.[1] It exists as a colorless to pale-yellow liquid and is a crucial precursor in the fields of materials science and organic synthesis.[1] Its high reactivity, particularly with water, makes it a cornerstone of the sol-gel process for producing high-purity titanium dioxide (TiO<sub>2</sub>) materials.[2] This guide provides an in-depth overview of its core properties, experimental protocols for its characterization, and visual representations of key chemical processes.

## **Physical and Chemical Properties**

The fundamental physical and chemical properties of **Titanium(IV)** isopropoxide are summarized in the tables below. This data is essential for safe handling, storage, and the design of experimental procedures.

### **Physical Properties**



Property	Value
Molecular Formula	C12H28O4Ti
Molar Mass	284.22 g/mol [1]
Appearance	Colorless to pale-yellow liquid[1]
Odor	Alcohol-like[1]
Density	0.96 g/mL at 20 °C[3]
Melting Point	14-17 °C[3]
Boiling Point	232 °C at 760 mmHg[3]
Refractive Index (n <sup>20</sup> /D)	1.464[3]
Viscosity	2.11 - 4.5 centipoise at 25 °C[1][3]
Solubility	Soluble in ethanol, ether, benzene, chloroform.  Reacts with water.[1]

**Chemical Properties** 

Property	Description
Reactivity	Highly reactive, especially with protic sources like water, leading to hydrolysis and condensation.[1]
Stability	Moisture-sensitive; fumes in air.[1] Stable under anhydrous conditions.
Hydrolysis	Reacts readily with water to form titanium dioxide and isopropanol.[2]
Thermal Decomposition	Decomposes at elevated temperatures to form titanium dioxide.

## **Spectroscopic Properties**



Spectroscopic techniques are vital for the structural elucidation and purity assessment of **Titanium(IV) isopropoxide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Assignment
¹H NMR	~4.6	Septet	-CH (methine)
~1.2	Doublet	-CH₃ (methyl)	
<sup>13</sup> C NMR	~75	-	-CH (methine)
~25	-	-CH₃ (methyl)	

Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Assignment
~2970, ~2930, ~2860	ν(C-H) of CH₃ and CH groups
~1165, ~1125	ν(C-O) coupled with ν(Ti-O)
~1015	ν(C-O)
~600	ν(Ti-O)

Raman Spectroscopy

Wavenumber (cm⁻¹)	Assignment
~2970, ~2930, ~2860	ν(C-H) of CH₃ and CH groups
~1020	ν(C-O)
~595	ν(Ti-O) symmetric stretch

## **UV-Vis Spectroscopy**

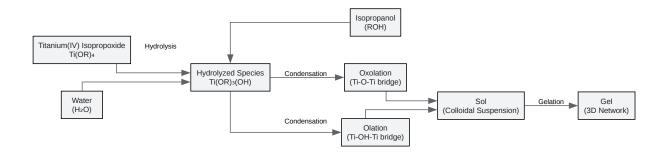
**Titanium(IV) isopropoxide** is a do complex and therefore does not exhibit d-d electronic transitions, resulting in its colorless appearance.[4] Its UV-Vis spectrum is characterized by a



strong absorption in the UV region (typically below 300 nm), which is attributed to ligand-to-metal charge transfer (LMCT) bands.[4]

## Key Chemical Pathways and Experimental Workflows Sol-Gel Process: Hydrolysis and Condensation

The sol-gel process is a versatile method for producing solid materials from small molecules. For **Titanium(IV)** isopropoxide, this involves two primary reactions: hydrolysis and condensation.



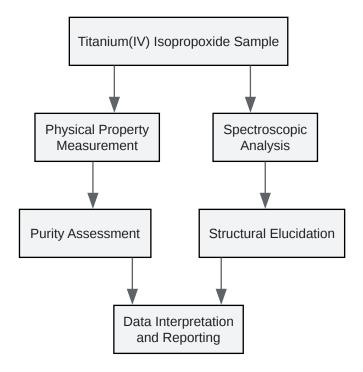
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Figure 1: Sol-Gel process of **Titanium(IV) isopropoxide**.

#### **General Analytical Workflow**

A typical workflow for the characterization of **Titanium(IV)** isopropoxide involves a combination of spectroscopic and physical property measurements.





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Figure 2: General analytical workflow for characterization.

## **Experimental Protocols**

Detailed methodologies for key experiments are provided below. Note: **Titanium(IV) isopropoxide** is moisture-sensitive; all experiments should be conducted under anhydrous conditions where necessary.

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- Objective: To determine the proton (¹H) and carbon (¹³C) chemical environments.
- Apparatus: High-resolution NMR spectrometer (e.g., 400 MHz or higher), NMR tubes, gastight syringe.
- Reagents: Deuterated chloroform (CDCl₃) or deuterated benzene (C<sub>6</sub>D<sub>6</sub>), dried over molecular sieves.
- Procedure:



- Under an inert atmosphere (e.g., in a glovebox), prepare a solution of approximately 5-10 mg of Titanium(IV) isopropoxide in 0.6-0.7 mL of the deuterated solvent in an NMR tube.
- Cap the NMR tube securely.
- Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra according to the instrument's standard operating procedures.
- Process the spectra, including Fourier transformation, phase correction, and baseline correction. Reference the <sup>1</sup>H spectrum to the residual solvent peak (e.g., CHCl<sub>3</sub> at 7.26 ppm) and the <sup>13</sup>C spectrum to the solvent peak (e.g., CDCl<sub>3</sub> at 77.16 ppm).

### Infrared (IR) Spectroscopy

- Objective: To identify characteristic functional groups and vibrational modes.
- Apparatus: Fourier-transform infrared (FTIR) spectrometer with a liquid sample cell (e.g., NaCl or KBr plates) or an attenuated total reflectance (ATR) accessory.
- Procedure (using NaCl plates):
  - In a dry environment, place a drop of neat Titanium(IV) isopropoxide onto a clean, dry NaCl plate.
  - Carefully place a second NaCl plate on top to create a thin liquid film.
  - Mount the plates in the spectrometer's sample holder.
  - Acquire the IR spectrum, typically in the range of 4000-400 cm<sup>-1</sup>.
  - Perform a background scan of the empty plates for background correction.

## **Melting Point Determination**

- Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.
- Apparatus: Melting point apparatus, capillary tubes.
- Procedure:



- Cool the liquid Titanium(IV) isopropoxide sample below its melting point until it solidifies.
- Quickly introduce a small amount of the solidified sample into a capillary tube and seal the open end.
- Place the capillary tube in the melting point apparatus.
- Heat the sample at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

### **Boiling Point Determination**

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Distillation apparatus (distilling flask, condenser, receiving flask, thermometer), heating mantle.
- Procedure:
  - Set up the distillation apparatus in a fume hood.
  - Place a volume of **Titanium(IV)** isopropoxide into the distilling flask along with boiling chips.
  - Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distilling flask.
  - Heat the flask gently.
  - Record the temperature at which the liquid begins to boil and the vapor temperature remains constant. This is the boiling point. Correct the observed boiling point to standard pressure if necessary.

## **Density Measurement**



- Objective: To determine the mass per unit volume of the liquid.
- Apparatus: Pycnometer (specific gravity bottle) of a known volume, analytical balance.
- Procedure:
  - Weigh the clean, dry pycnometer.
  - Fill the pycnometer with **Titanium(IV)** isopropoxide at a constant, known temperature (e.g., 20 °C).
  - Weigh the filled pycnometer.
  - Calculate the mass of the liquid by subtracting the mass of the empty pycnometer.
  - Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

#### **Refractive Index Measurement**

- Objective: To measure the extent to which light is refracted when passing through the liquid.
- Apparatus: Abbe refractometer.
- Procedure:
  - Ensure the refractometer prisms are clean and dry.
  - Place a few drops of Titanium(IV) isopropoxide onto the prism.
  - Close the prisms and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).
  - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
  - Read the refractive index from the scale.



## Safety and Handling

**Titanium(IV) isopropoxide** is a flammable liquid and is moisture-sensitive.[5] It should be handled in a well-ventilated area, away from ignition sources.[6] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[7] Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).[7] In case of spills, absorb with an inert material and dispose of it as chemical waste.[8]

#### Conclusion

This technical guide has provided a comprehensive overview of the fundamental properties of **Titanium(IV)** isopropoxide, a compound of significant interest to researchers in materials science and drug development. The tabulated data, detailed experimental protocols, and visual representations of key chemical processes offer a valuable resource for the safe and effective use of this versatile chemical. A thorough understanding of its properties is paramount for its successful application in various scientific endeavors.

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